

"4-(4-Nitrophenyl)pyrimidine CAS number and structure"

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Compound of Interest

Compound Name: 4-(4-Nitrophenyl)pyrimidine

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Technical Guide: 4-(4-Nitrophenyl)pyrimidine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available information for **4-(4-Nitrophenyl)pyrimidine**, including its chemical identity and structure. While a comprehensive literature search was conducted, it is important to note that detailed experimental data, specific biological activity, and established signaling pathways for this particular compound are not extensively documented in publicly available scientific literature. The information presented herein is based on chemical database entries and general knowledge of related pyrimidine derivatives.

Chemical Identity and Structure

CAS Number: 16495-82-2[1]

Molecular Formula: C₁₀H₇N₃O₂

Structure:

The chemical structure of **4-(4-Nitrophenyl)pyrimidine** consists of a pyrimidine ring substituted at the 4-position with a 4-nitrophenyl group.

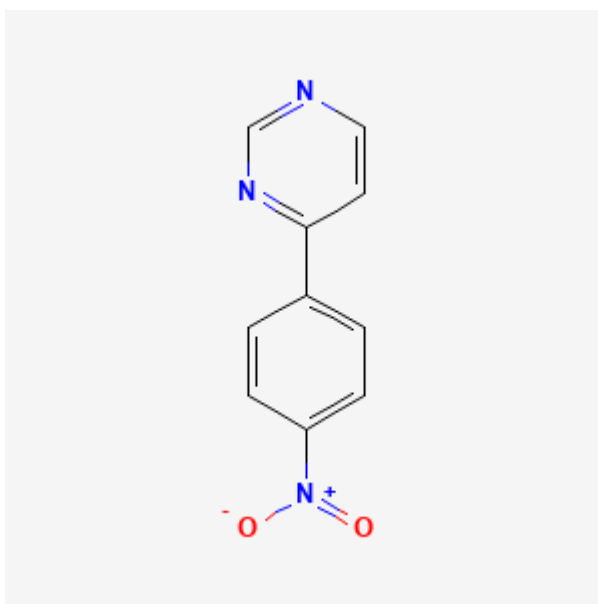


Figure 1. Chemical structure of **4-(4-Nitrophenyl)pyrimidine**.

Chemical Properties:

Property	Value	Source
Molecular Weight	201.18 g/mol	PubChem
IUPAC Name	4-(4-nitrophenyl)pyrimidine	PubChem
SMILES	<chem>C1=CC(=CC=C1C2=NC=NC=C2)--INVALID-LINK--[O-]</chem>	PubChem
InChI Key	YCSVBEUJTTWMGF-UHFFFAOYSA-N	PubChem

Synthesis and Experimental Data

A thorough review of scientific literature did not yield specific, detailed experimental protocols for the synthesis or biological evaluation of **4-(4-Nitrophenyl)pyrimidine** (CAS 16495-82-2). However, the synthesis of pyrimidine derivatives is a well-established area of organic chemistry. Generally, substituted pyrimidines can be synthesized through various condensation reactions. For instance, a common approach involves the reaction of amidines with β -dicarbonyl compounds or their equivalents. Other methods include the cyclization of appropriately substituted precursors.^{[2][3][4][5]}

Due to the lack of specific published research on this compound, quantitative data regarding its biological activity (e.g., IC₅₀, EC₅₀), physicochemical properties from experimental measurements, and detailed experimental protocols are not available at this time.

Biological Significance and Potential Applications

While specific biological activities for **4-(4-Nitrophenyl)pyrimidine** are not documented, the pyrimidine scaffold is a cornerstone in medicinal chemistry and is found in a vast array of biologically active compounds.^{[6][7]} Pyrimidine derivatives are known to exhibit a wide range of pharmacological effects, including:

- **Anticancer Activity:** Many pyrimidine analogs, such as 5-fluorouracil, are used as chemotherapeutic agents.^[8]
- **Antimicrobial and Antifungal Activity:** The pyrimidine ring is a key component in various antibacterial and antifungal drugs.^{[8][9]}
- **Anti-inflammatory Activity:** Certain pyrimidine derivatives have shown potential as anti-inflammatory agents.^[9]
- **Antiviral Activity:** Pyrimidine nucleoside analogs are a critical class of antiviral drugs.^[9]

The presence of the 4-nitrophenyl group may confer specific biological activities. Nitroaromatic compounds are known to be substrates for nitroreductase enzymes, which can be of interest in the development of hypoxia-activated prodrugs or specific inhibitors. However, without experimental data, the biological profile of **4-(4-Nitrophenyl)pyrimidine** remains speculative.

Signaling Pathways and Experimental Workflows

As no specific biological studies on **4-(4-Nitrophenyl)pyrimidine** have been identified, there are no described signaling pathways or established experimental workflows involving this compound to visualize.

Conclusion

4-(4-Nitrophenyl)pyrimidine is a defined chemical entity with the CAS number 16495-82-2. While its structure is known, there is a notable absence of detailed scientific literature regarding

its synthesis, experimental data, and biological activity. Based on the general importance of the pyrimidine scaffold in drug discovery, this compound could be of interest for screening in various biological assays. However, any such investigation would require de novo synthesis and characterization, as well as comprehensive biological evaluation. Researchers interested in this compound should consider it a novel chemical entity for exploratory research.

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